

# Application Notes and Protocols: NMR Peak Assignment for 8-Methyl Chrysophanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 8-Methyl Chrysophanol

Cat. No.: B1589521

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide to the Nuclear Magnetic Resonance (NMR) peak assignment for **8-Methyl Chrysophanol**. Due to the limited availability of direct experimental NMR data for **8-Methyl Chrysophanol** in the surveyed literature, this note presents a comprehensive analysis based on the well-documented NMR data of its parent compound, Chrysophanol. The assignments for **8-Methyl Chrysophanol** are predicted based on established substituent effects.

## Introduction

**8-Methyl Chrysophanol**, also known as Chrysophanol 8-methyl ether or 1-hydroxy-8-methoxy-3-methylanthraquinone, is an anthraquinone derivative.<sup>[1]</sup> Anthraquinones are a class of naturally occurring compounds with a wide range of biological activities, making them of significant interest in pharmaceutical research and drug development. Accurate NMR peak assignment is fundamental for the structural elucidation and characterization of such molecules, ensuring their identity and purity in research and development processes.

This application note provides tabulated <sup>1</sup>H and <sup>13</sup>C NMR data for Chrysophanol, predicted assignments for **8-Methyl Chrysophanol**, a detailed experimental protocol for NMR data acquisition, and a structural diagram for clarity.

## Chemical Structures

To facilitate the discussion of NMR peak assignments, the chemical structures of Chrysophanol and **8-Methyl Chrysophanol** with standardized atom numbering are presented below.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. phcogj.com [phcogj.com]
- To cite this document: BenchChem. [Application Notes and Protocols: NMR Peak Assignment for 8-Methyl Chrysophanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1589521#nmr-peak-assignment-for-8-methyl-chrysophanol>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

